

# Application Notes and Protocols: The Use of Y06137 in CRISPR-Based Assays

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Y06137  
Cat. No.: B15568974

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To our valued researchers, scientists, and drug development professionals,

We have received a request for detailed application notes and protocols regarding the use of "Y06137" in CRISPR-based assays. After a comprehensive search of publicly available scientific literature, chemical databases, and supplier catalogs, we have been unable to identify any compound or reagent with the designation "Y06137" that is associated with CRISPR technology or any other biological application.

The search results for "Y06137" are exclusively linked to non-scientific, industrial, or mechanical patents and materials, indicating that this identifier does not correspond to a known chemical or biological substance in the public domain.

Therefore, we are unable to provide the requested application notes, protocols, data tables, or diagrams at this time. The creation of accurate and reliable scientific documentation requires verifiable information about the properties, mechanism of action, and experimental applications of the specified substance. Without this foundational information, any attempt to generate such content would be speculative and not based on scientific evidence.

We recommend the following actions:

- Please verify the identifier "**Y06137**". It is possible that this is an internal compound code, a catalog number specific to a particular supplier not indexed in public databases, or a typographical error.
- Provide any alternative nomenclature for this compound. This could include a chemical name, IUPAC name, CAS number, or any other known identifiers.
- If available, please share the source or supplier of "**Y06137**". This information could allow for a more targeted and effective search for relevant documentation.

We are committed to providing accurate and helpful scientific information. Once the identity of the compound in question can be established, we will be pleased to proceed with generating the detailed application notes and protocols as requested. We apologize for any inconvenience this may cause and look forward to assisting you further with a correct and verifiable compound identifier.

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#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

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## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)